

lauryl isoquinolinium bromide CMC comparison with other surfactants

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Compound Focus: Lauryl isoquinolinium bromide

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CMC Comparison Table

The table below compiles experimental CMC values for **Lauryl Isoquinolinium Bromide** and its structural analogs, as reported in a 2014 study [1].

Surfactant Name	Abbreviation	Critical Micelle Concentration (CMC)	Experimental Condition
Lauryl Isoquinolinium Bromide	[C12iQuin]Br	3.70 mmol/L	Aqueous solution
Lauryl Pyridinium Bromide	[C12Pyr]Br	11.3 mmol/L	Aqueous solution
Octyl Isoquinolinium Bromide	[C8iQuin]Br	127 mmol/L	Aqueous solution
Butyl Isoquinolinium Bromide	[C4iQuin]Br	1520 mmol/L	Aqueous solution

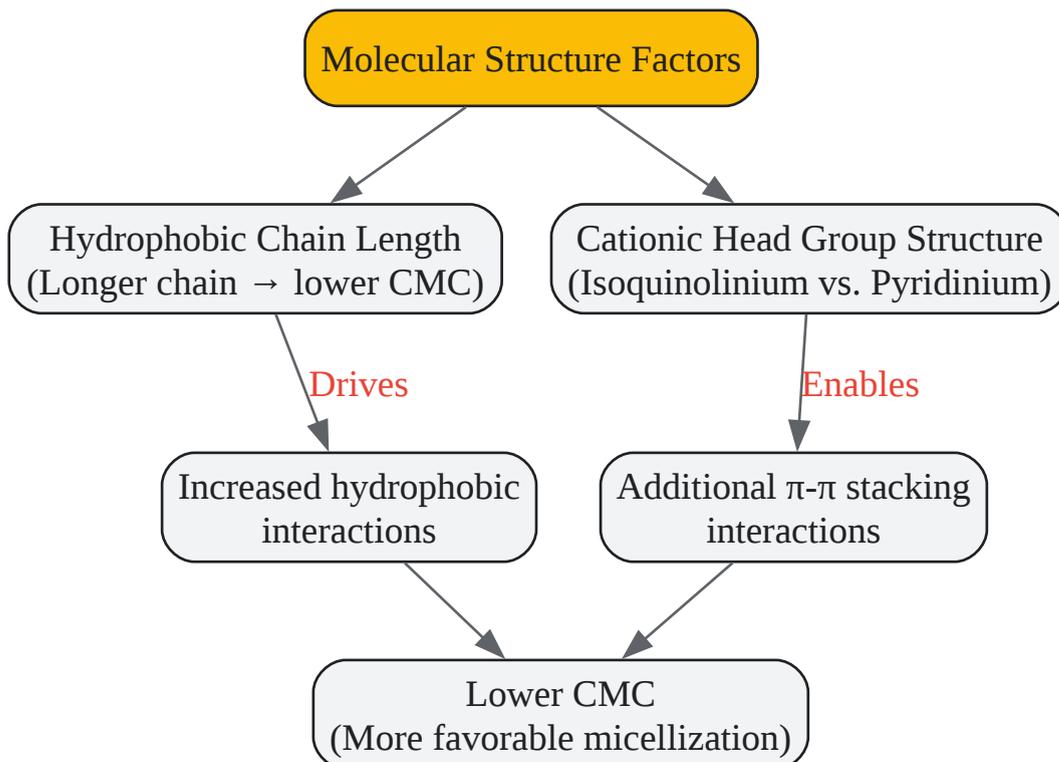
Experimental Methodology

The comparative CMC data was obtained through a peer-reviewed study that employed multiple experimental techniques to ensure accuracy [1].

- **Key Techniques:** The primary methods used were **surface tension measurements** and **electrical conductivity**.
- **Procedure Overview:** In a typical surface tension experiment, the surface tension of a series of surfactant solutions with increasing concentrations is measured. A plot of surface tension versus the logarithm of concentration is created. The CMC is identified as the point where a sharp break or change in the slope of the curve occurs, indicating the onset of micelle formation. Conductivity measurements follow a similar principle, where a change in the slope of specific conductivity versus concentration plot signifies the CMC.
- **Supporting Evidence:** The study further used **Proton Nuclear Magnetic Resonance (^1H NMR)** spectroscopy to investigate the molecular interactions within the micelles. The spectra provided evidence of **parallel π - π stacking** between the adjacent isoquinoline rings in the [C12iQuin]Br micelles [1].

Structure-Activity Relationship

The data clearly illustrates the impact of molecular structure on a surfactant's tendency to form micelles. The following diagram outlines the logical relationships behind the CMC differences.



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The CMC values demonstrate two key structural effects:

- **Chain Length Effect:** For a series with the same isoquinolinium head group, a longer alkyl chain significantly lowers the CMC ([C4iQuin]Br to [C12iQuin]Br) due to stronger hydrophobic interactions [1].
- **Head Group Effect:** Comparing [C12iQuin]Br and [C12Pyr]Br, which have identical 12-carbon chains but different head groups, the isoquinolinium-based surfactant has a **~3 times lower CMC**. This enhanced micellization is attributed to additional **π - π stacking interactions** between the larger, aromatic isoquinoline rings, which stabilize the micellar structure [1].

Application Context

The low CMC of **Lauryl Isoquinolinium Bromide** suggests a high efficiency for forming micelles and solubilizing compounds at low concentrations. Beyond its fundamental aggregation behavior, this surfactant has documented applications as a **hair growth delayer in cosmetics**, where it selectively targets hair follicle cells [2]. Furthermore, cationic surfactants of this class are widely researched for their **antimicrobial properties** and potential in **drug and gene delivery** systems due to their positive charge and self-assembly characteristics [3] [4].

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